

Application Notes and Protocols: Diphenyl Ditelluride in the Synthesis of Heterocyclic Compounds

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Compound of Interest

Compound Name: Diphenyl ditelluride

Cat. No.: B1209689

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These application notes provide detailed protocols and data for the use of **diphenyl ditelluride** ((PhTe)₂) in the synthesis of valuable heterocyclic compounds. **Diphenyl ditelluride** is a versatile reagent that can act as a radical initiator mediator and a reducing agent, facilitating the construction of complex molecular architectures relevant to medicinal chemistry and materials science.

Application 1: Photoinduced Radical Cyclization for the Synthesis of Bisthiolated Indoles

This protocol details the synthesis of bisthiolated indole derivatives through a photoinduced intramolecular radical cyclization of o-ethenylaryl isocyanides with organic disulfides, mediated by **diphenyl ditelluride**. This method allows for the formation of C-S bonds and the construction of the indole core in a single step under mild, visible-light-mediated conditions.^[1]

Experimental Protocol:

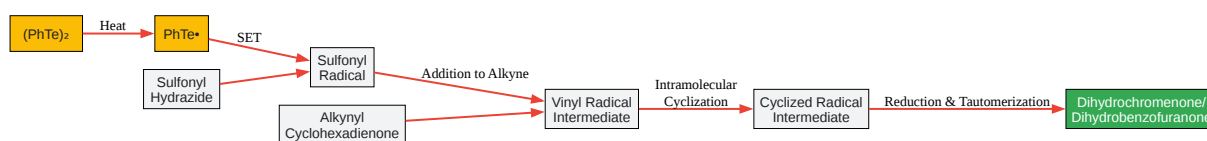
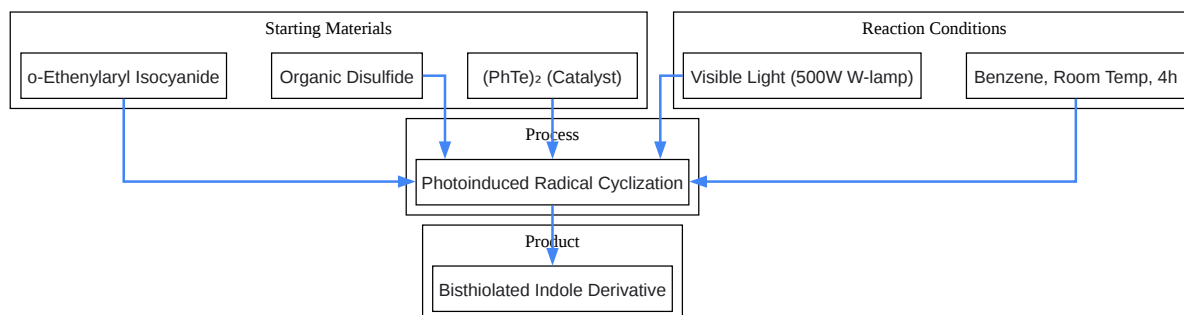
A solution of o-ethenylaryl isocyanide (0.20 mmol), organic disulfide (0.30 mmol), and **diphenyl ditelluride** (0.02 mmol, 10 mol %) in degassed benzene (2.0 mL) is prepared in a Pyrex tube. The tube is sealed with a screw cap and the mixture is irradiated with a 500-W tungsten lamp at room temperature for 4 hours. After the reaction, the solvent is evaporated under reduced

pressure. The resulting residue is then purified by column chromatography on silica gel (hexane/ethyl acetate as eluent) to afford the desired bithiolated indole derivative.

Quantitative Data:

Entry	o-Ethenylaryl Isocyanide	Organic Disulfide	Product	Yield (%)
1	2-(1-phenylvinyl)phenyl isocyanide	Diphenyl disulfide	3-(phenylthio)-2-(1-(phenylthio)-1-phenylethyl)-1H-indole	85
2	2-(1-phenylvinyl)phenyl isocyanide	Dibenzyl disulfide	3-(benzylthio)-2-(1-(benzylthio)-1-phenylethyl)-1H-indole	78
3	2-(1-(4-methoxyphenyl)vinyl)phenyl isocyanide	Diphenyl disulfide	2-(1-(4-methoxyphenyl)-1-(phenylthio)ethyl)-3-(phenylthio)-1H-indole	92
4	2-(1-(4-chlorophenyl)vinyl)phenyl isocyanide	Diphenyl disulfide	2-(1-(4-chlorophenyl)-1-(phenylthio)ethyl)-3-(phenylthio)-1H-indole	81

Reaction Workflow:



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References

- 1. Multicomponent Reactions between Heteroatom Compounds and Unsaturated Compounds in Radical Reactions - PMC [pmc.ncbi.nlm.nih.gov]

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